

"Methyl 4-(2-methoxy-2-oxoethyl)benzoate"

chemical structure and nomenclature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 4-(2-methoxy-2-oxoethyl)benzoate**

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An In-depth Technical Guide to Methyl 4-(2-methoxy-2-oxoethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 4-(2-methoxy-2-oxoethyl)benzoate is a diester derivative of benzoic acid with the chemical formula C₁₁H₁₂O₄.^[1] Its structure features a methyl benzoate core with a methyl acetate group attached at the para position. This arrangement of functional groups makes it a valuable intermediate in organic synthesis, particularly in the fields of medicinal chemistry and materials science. This document provides a comprehensive overview of its chemical properties, nomenclature, and synthesis, tailored for a technical audience.

Chemical Structure and Nomenclature

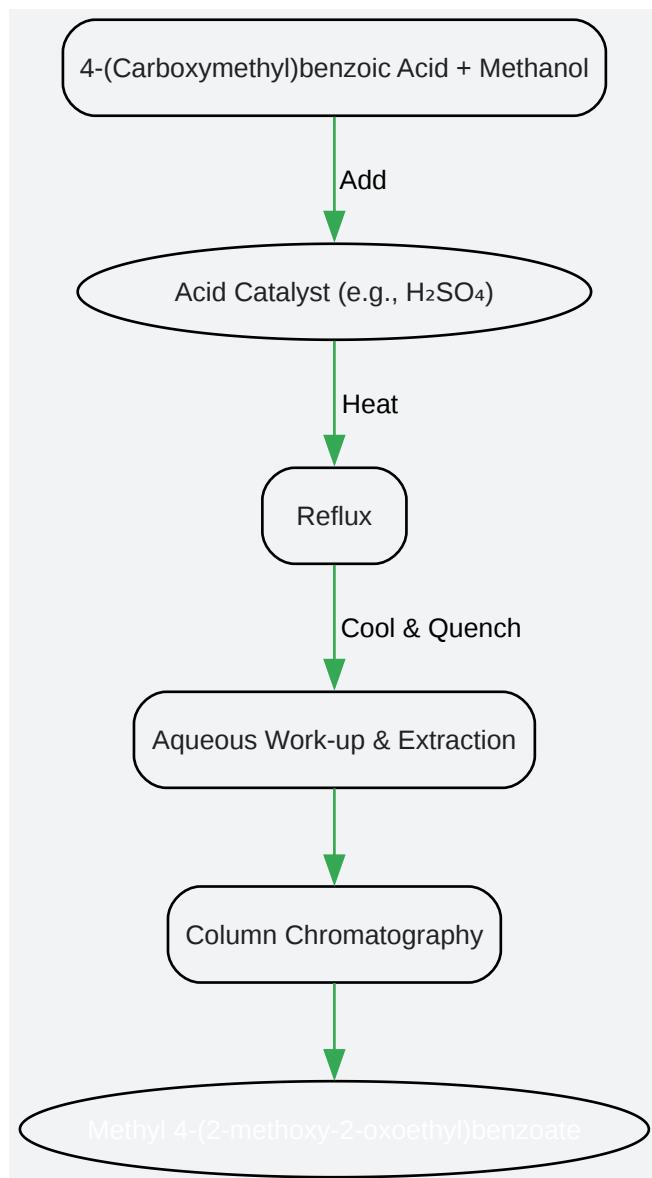
The chemical structure of **Methyl 4-(2-methoxy-2-oxoethyl)benzoate** is characterized by a central benzene ring substituted with two ester groups. One is a methyl carboxylate group directly attached to the ring, and the other is a methoxycarbonylmethyl group.

Systematic IUPAC Name: **Methyl 4-(2-methoxy-2-oxoethyl)benzoate**

Common Synonyms:

- 4-Methoxycarbonylmethyl-benzoic acid methyl ester[1]

Chemical Structure Diagram:



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References

- 1. hmdb.ca [hmdb.ca]
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